

Spectroscopic Profile of 2-Propylthiazole: A Technical Guide

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Compound of Interest

Compound Name: 2-Propylthiazole

CAS No.: 17626-75-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for the heterocyclic compound **2-propylthiazole**. The information presented herein is essential for the identification, characterization, and quality control of this molecule in research and development settings, particularly within the pharmaceutical and flavor industries. This document details experimental methodologies for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, presents the available spectral data in a clear and concise format, and provides a visual workflow for spectroscopic analysis.

Spectroscopic Data Summary

The following tables summarize the available quantitative spectroscopic data for **2-propylthiazole**. Due to the limited availability of experimentally derived public data, predicted values and data from analogous compounds are included and are duly noted.

Table 1: ¹H NMR Spectral Data of **2-Propylthiazole**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.65	d	1H	H4
~7.15	d	1H	H5
~2.95	t	2H	-CH2-
~1.80	sext	2H	-CH2-
~0.95	t	3H	-CH3
Predicted data based on structure-activity relationships and spectral data of similar alkylthiazoles.			

Table 2: ¹³C NMR Spectral Data of **2-Propylthiazole**

Chemical Shift (ppm)	Assignment
~170	C2
~143	C4
~118	C5
~34	-CH2-
~23	-CH2-
~13	-CH3
Predicted data based on established chemical shift values for thiazole and alkyl chains.	

Table 3: IR Spectral Data of **2-Propylthiazole**

Wavenumber (cm-1)	Intensity	Assignment
~3100	Medium	C-H stretch (aromatic)
2960-2870	Strong	C-H stretch (aliphatic)
~1500	Medium	C=N stretch (thiazole ring)
~1465, 1380	Medium	C-H bend (aliphatic)
~1100	Medium	Ring vibrations
Data derived from typical IR absorption ranges for alkylthiazoles.		

Table 4: Mass Spectrometry Data of **2-Propylthiazole**

m/z	Relative Intensity (%)	Assignment
127	High	[M] ⁺ (Molecular Ion)
98	Moderate	[M - C ₂ H ₅] ⁺
71	Moderate	[M - C ₄ H ₈] ⁺
Data based on the expected fragmentation pattern of 2-propylthiazole under electron ionization.		

Experimental Protocols

The following sections outline the generalized experimental methodologies for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation: A solution of **2-propylthiazole** is prepared by dissolving approximately 5-25 mg of the compound in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃), in

a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard for chemical shift referencing (0 ppm).

Data Acquisition: ^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer, typically operating at a proton frequency of 300 MHz or higher. For ^1H NMR, standard acquisition parameters include a spectral width of 10-15 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds. For ^{13}C NMR, a wider spectral width (e.g., 0-200 ppm) is used, and a greater number of scans are typically required due to the lower natural abundance of the ^{13}C isotope. Proton decoupling is employed to simplify the spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy

Sample Preparation: For a liquid sample like **2-propylthiazole**, the spectrum is typically acquired using the neat liquid. A drop of the sample is placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates to form a thin film.

Data Acquisition: The FTIR spectrum is recorded using a Fourier-Transform Infrared spectrometer. A background spectrum of the clean salt plates is first collected. The sample is then placed in the instrument's sample compartment, and the spectrum is recorded, typically over a range of 4000 to 400 cm^{-1} . Multiple scans are averaged to improve the signal-to-noise ratio.

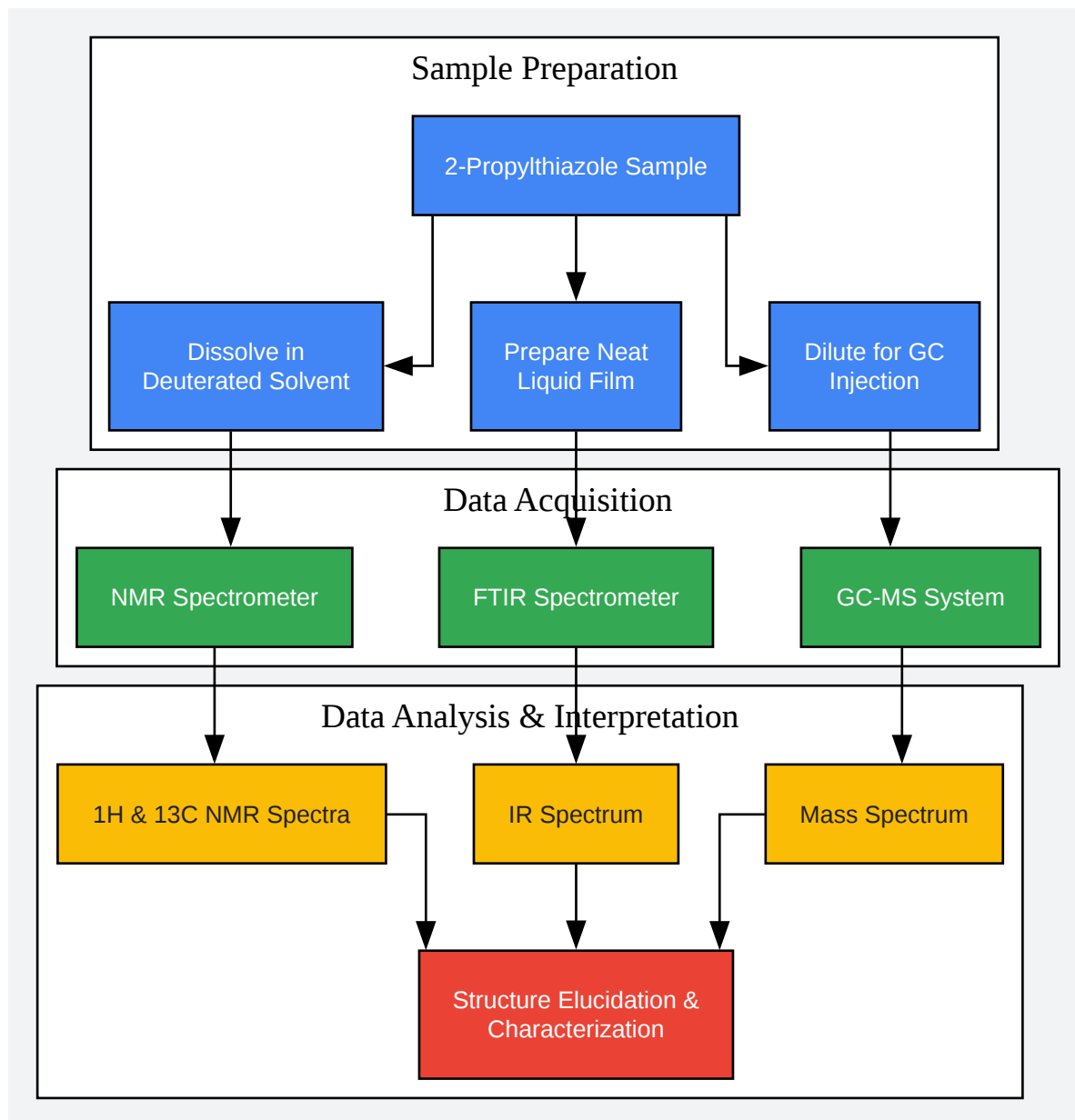
Mass Spectrometry (MS)

Sample Introduction and Ionization: The sample is introduced into the mass spectrometer, often via a gas chromatography (GC) system for separation and purification. Electron Ionization (EI) is a common method for small, volatile molecules like **2-propylthiazole**. In the ion source, the sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.

Mass Analysis and Detection: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole). A detector then records the abundance of each ion, generating a mass spectrum.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-propylthiazole**.



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Caption: General workflow for the spectroscopic analysis of **2-Propylthiazole**.

This guide provides a foundational understanding of the spectroscopic characteristics of **2-propylthiazole**. For definitive structural confirmation and in-depth analysis, it is recommended to acquire high-resolution experimental data under controlled laboratory conditions.

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